

An In-depth Technical Guide to Boc-Gly-Gly-Phe-Gly-OH

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Compound of Interest

Compound Name: Boc-Gly-Gly-Phe-Gly-OH

Cat. No.: B8780572

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Introduction

N-(tert-Butoxycarbonyl)-glycyl-glycyl-L-phenylalanylglycine, commonly abbreviated as **Boc-Gly-Gly-Phe-Gly-OH**, is a protected tetrapeptide that serves as a crucial building block and linker molecule in biochemical and pharmaceutical research.[1] Its structure, featuring a tert-Butoxycarbonyl (Boc) protecting group on the N-terminus, allows for controlled, stepwise peptide synthesis.[2] This peptide is particularly significant in the field of drug development, where it is frequently utilized as a protease-cleavable linker in the design of Antibody-Drug Conjugates (ADCs).[1][2][3] The specific amino acid sequence (GGFG) is designed to be recognized and cleaved by certain proteases, such as cathepsin B, which are often overexpressed in tumor environments, enabling targeted release of cytotoxic payloads within cancer cells.[2]

Beyond its role in ADCs, **Boc-Gly-Gly-Phe-Gly-OH** is also employed in proteomics for protein structure and function analysis, serving as a standard in mass spectrometry and chromatography.[1] Its applications extend to synthetic biology for constructing artificial proteins and to materials science for creating novel biomaterials for tissue engineering and regenerative medicine.[1]

Physicochemical Properties and Specifications

The quantitative data for **Boc-Gly-Gly-Phe-Gly-OH** are summarized below. These properties are critical for its application in synthesis, purification, and formulation.

Property	Value
Chemical Formula	C ₂₀ H ₂₈ N ₄ O ₇
Molecular Weight	436.46 g/mol [4]
CAS Number	187794-49-6[4]
Appearance	White powder
Purity	≥ 99% (HPLC)
Solubility	Soluble in DMF and DMSO[1]
Storage Conditions	-20°C (1 month) or -80°C (6 months), desiccated, sealed from moisture[3]

Chemical Structure

Boc-Gly-Gly-Phe-Gly-OH is a linear tetrapeptide composed of four amino acids: two glycine (Gly) residues, one phenylalanine (Phe) residue, and a final glycine residue. The N-terminus is protected by a Boc group, and the C-terminus is a free carboxylic acid (-OH). The sequence is Boc-[Glycine]-[Glycine]-[Phenylalanine]-[Glycine]-OH.

Caption: Chemical structure of **Boc-Gly-Gly-Phe-Gly-OH**.

Experimental Protocols: Synthesis

The synthesis of **Boc-Gly-Gly-Phe-Gly-OH** is typically achieved through Solid-Phase Peptide Synthesis (SPPS) using Boc chemistry. The following protocol is a generalized workflow adapted from standard Boc-SPPS procedures.[5]

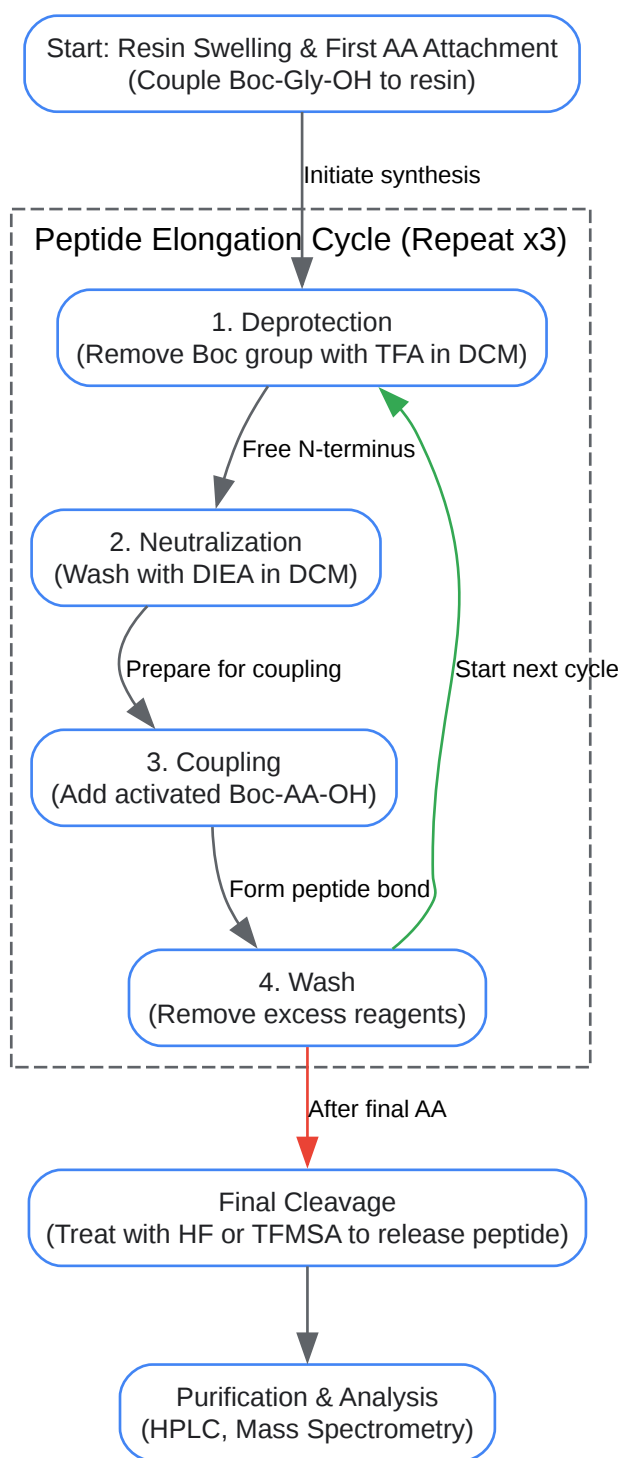
Objective: To synthesize the tetrapeptide Gly-Gly-Phe-Gly on a solid support resin, with the N-terminus protected by a Boc group, followed by cleavage from the resin to yield the final product.

Materials and Reagents:

- Merrifield resin (or other suitable resin for C-terminal acid)

- Boc-Gly-OH, Boc-Phe-OH
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- Coupling agent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or DCC/HOBt
- Cleavage reagent: Anhydrous Hydrogen Fluoride (HF) or Trifluoromethanesulfonic acid (TFMSA) with scavengers (e.g., anisole)

Workflow Diagram:



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Caption: General workflow for Boc-based Solid-Phase Peptide Synthesis (SPPS).

Procedure:

- Resin Preparation and First Amino Acid Attachment:
 - Swell the Merrifield resin in DCM for approximately 1 hour in a peptide synthesis vessel.
 - The first amino acid, Boc-Gly-OH, is attached to the resin. This is typically done by converting the amino acid to its cesium salt and heating it with the resin in DMF to form an ester linkage.
 - After coupling, wash the resin thoroughly with DMF, DCM, and methanol, and then dry it under a vacuum.
- Peptide Elongation Cycle (for Phe, Gly, and the final Gly): This cycle is repeated for each subsequent amino acid in the sequence (Phe, then Gly, then the terminal Gly).
 - Deprotection: The Boc protecting group from the resin-bound glycine is removed by treating the resin with a solution of 50% TFA in DCM for 30 minutes. This exposes a free amine group. The resin is then washed with DCM.^[5]
 - Neutralization: The resulting trifluoroacetate salt is neutralized by washing with a 10% DIEA in DCM solution for about 10 minutes. This is followed by washing with DCM and then DMF to prepare for the next coupling step.^[5]
 - Coupling: The next amino acid (e.g., Boc-Phe-OH) is pre-activated. In a separate vial, dissolve Boc-Phe-OH (3 equivalents), HBTU (3 eq.), and DIEA (6 eq.) in DMF for 5-10 minutes. Add this activated solution to the resin. The coupling reaction is allowed to proceed for 2-4 hours.^[5]
 - Monitoring and Washing: The completion of the coupling reaction is monitored using a qualitative method like the ninhydrin test. After completion, the resin is washed thoroughly with DMF and DCM to remove any unreacted reagents.
- Final Cleavage and Deprotection:
 - Once the full tetrapeptide sequence (Boc-Gly-Gly-Phe-Gly) is assembled on the resin, the peptide must be cleaved from the solid support.

- The resin is treated with a strong acid, such as anhydrous HF or TFMSA, typically in the presence of scavengers like anisole to prevent side reactions with sensitive residues like Phenylalanine. This step simultaneously cleaves the ester bond linking the peptide to the resin and removes any side-chain protecting groups if they were present. Since the N-terminal Boc group is also acid-labile, this step must be carefully controlled if the final product is desired with the Boc group intact. For the synthesis of **Boc-Gly-Gly-Phe-Gly-OH**, a milder cleavage cocktail that preserves the Boc group while cleaving from a hyper-acid-sensitive resin (like a 2-chlorotrityl chloride resin) would be used.
- Purification and Analysis:
 - The cleaved crude peptide is precipitated with cold ether, centrifuged, and washed.
 - The final product is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).
 - The identity and purity of the peptide are confirmed by mass spectrometry and analytical HPLC.

Conclusion

Boc-Gly-Gly-Phe-Gly-OH is a versatile and indispensable peptide intermediate. Its well-defined structure allows it to function as a protease-cleavable linker in sophisticated drug delivery systems like ADCs, contributing to the development of targeted cancer therapies. The established protocols for its chemical synthesis via Boc-SPPS enable its reliable and high-purity production, supporting its wide-ranging applications in drug development, proteomics, and biomaterials science. This technical overview provides researchers and drug development professionals with the core knowledge required to effectively utilize this important molecule in their work.

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References

- 1. adc.bocsci.com [adc.bocsci.com]
- 2. Boc-Gly-Gly-Phe-Gly-OH, ADC linker, 187794-49-6 | [BroadPharm](https://broadpharm.com) [broadpharm.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Boc-Gly-Gly-Phe-Gly-OH | 187794-49-6 | FB111272 [biosynth.com]
- 5. benchchem.com [benchchem.com]
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